

Technical Guide: Isotopic Purity of 2-Phenyl-d5-ethylamine

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Compound of Interest

Compound Name: 2-Phenyl-d5-ethylamine

Cat. No.: B13942911

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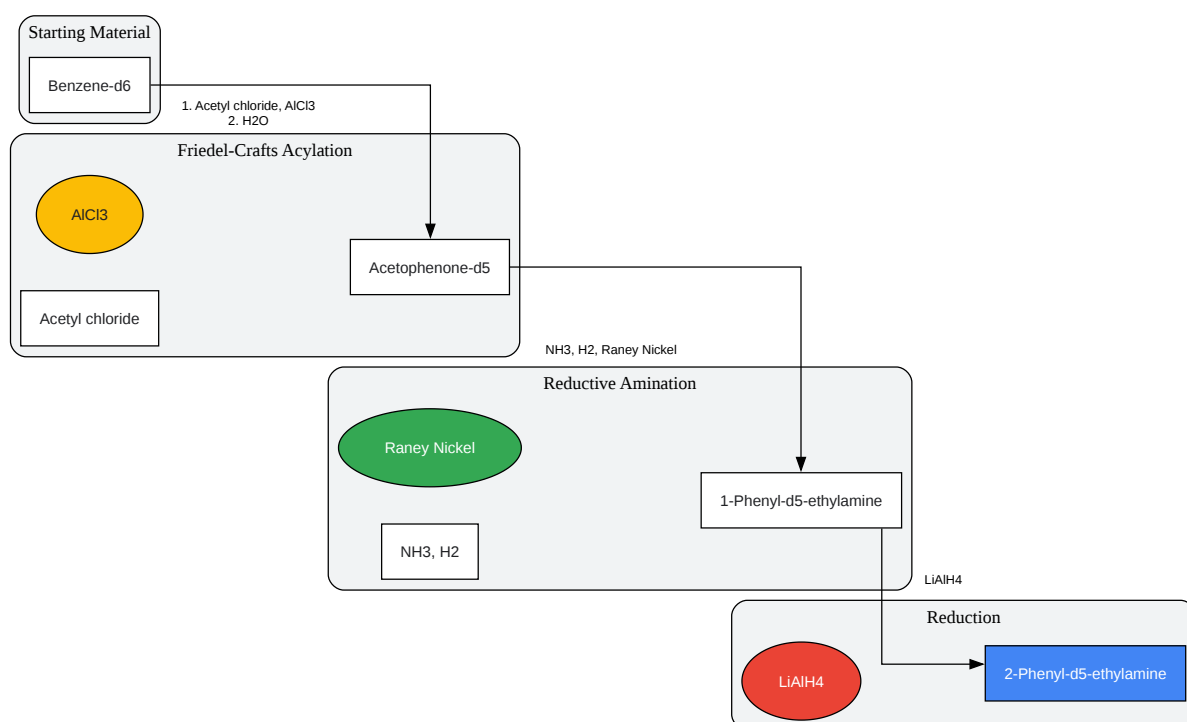
This in-depth technical guide provides a comprehensive overview of the synthesis and the determination of isotopic purity for **2-Phenyl-d5-ethylamine**. The document details the analytical methodologies, presents quantitative data in a structured format, and includes diagrams for key processes to facilitate understanding.

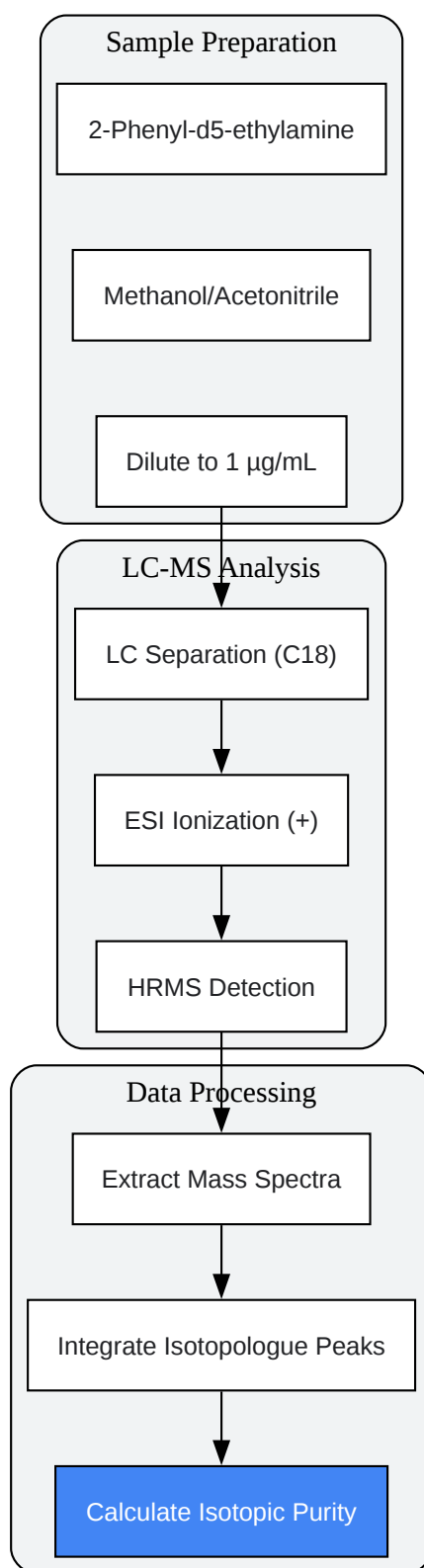
Introduction

2-Phenyl-d5-ethylamine is a deuterated analog of phenethylamine where the five hydrogen atoms on the phenyl ring are replaced with deuterium. This isotopic labeling makes it a valuable internal standard for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy in pharmacokinetic and metabolic studies. The accuracy of such studies is highly dependent on the isotopic purity of the labeled compound. This guide outlines the methods to synthesize and verify the isotopic purity of **2-Phenyl-d5-ethylamine**.

Synthesis of 2-Phenyl-d5-ethylamine

The synthesis of **2-Phenyl-d5-ethylamine** typically starts from a deuterated precursor, such as benzene-d6, and proceeds through several steps to build the ethylamine side chain. A plausible synthetic route is outlined below.





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